

# APG-2449 solubility and stability for lab use

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## Compound of Interest

Compound Name: APG-2449

Cat. No.: B10860358

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## Application Notes & Protocols for APG-2449

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**APG-2449** is an orally available, potent multikinase inhibitor with significant activity against Anaplastic Lymphoma Kinase (ALK), ROS proto-oncogene 1 (ROS1), and Focal Adhesion Kinase (FAK).[1][2][3][4] Developed to overcome acquired resistance to existing tyrosine kinase inhibitors (TKIs), **APG-2449** has demonstrated durable antitumor activity in preclinical models of non-small cell lung cancer (NSCLC) and ovarian cancer.[2] Its mechanism involves the disruption of ALK-, FAK-, and ROS1-mediated signal transduction pathways, leading to the inhibition of tumor cell growth. These application notes provide detailed information on the solubility, stability, and handling of **APG-2449** for reliable and reproducible laboratory use.

### Chemical and Physical Properties

A summary of the key chemical properties of **APG-2449** is provided below.

Property	Value	Reference
Molecular Formula	C <sub>33</sub> H <sub>42</sub> ClN <sub>5</sub> O <sub>4</sub> S	
Molecular Weight	640.24 g/mol	
CAS Number	2196186-84-0	
Appearance	Powder	

## Solubility

The solubility of **APG-2449** has been determined in various common laboratory solvents and formulation vehicles. It is crucial to use fresh, anhydrous solvents, as the presence of moisture can reduce solubility, particularly in DMSO. If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.

Solvent / Vehicle	Maximum Solubility	Molar Concentration (mM)	Reference
DMSO	≥ 16 mg/mL	~24.99 mM	
Ethanol	4 mg/mL	~6.25 mM	
Water	Insoluble	N/A	
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	~3.90 mM	
10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline	≥ 2.5 mg/mL	~3.90 mM	
80% 10 mM Sodium Phosphate (monobasic), 20% Propylene Glycol	Not specified	Not specified	

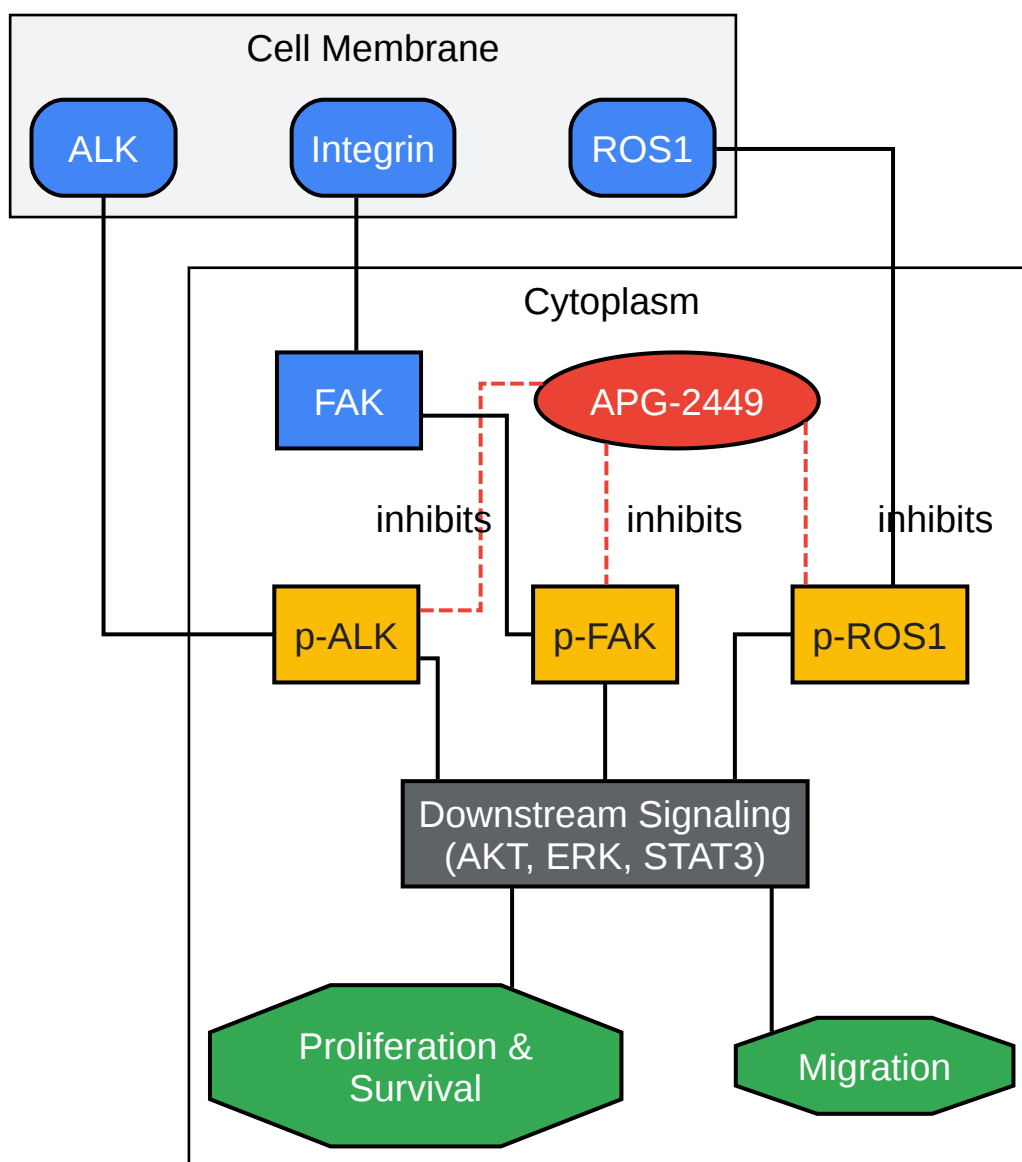
## Stability and Storage

Proper storage is critical to maintain the integrity and activity of **APG-2449**. It is recommended to aliquot stock solutions to prevent degradation from repeated freeze-thaw cycles. For in vivo studies, working solutions should be prepared fresh daily.

Form	Storage Temperature	Shelf Life	Reference
Solid Powder	-20°C	3 years	
Stock Solution in Solvent	-80°C	6 - 12 months	
Stock Solution in Solvent	-20°C	1 month	

## Mechanism of Action: ALK/ROS1/FAK Signaling Inhibition

**APG-2449** exerts its antitumor effects by simultaneously inhibiting the kinase activity of ALK, ROS1, and FAK. This triple inhibition blocks critical downstream signaling pathways, including AKT, ERK1/2, and STAT3, which are essential for cancer cell proliferation, survival, and migration.



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Caption: **APG-2449** inhibits phosphorylation of ALK, ROS1, and FAK, blocking downstream signaling.

## Experimental Protocols

The following protocols are recommended for the preparation and use of **APG-2449** in a laboratory setting. Standard personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn at all times.

## Protocol 1: Preparation of a 10 mM DMSO Stock Solution

Materials:

- **APG-2449** powder (MW: 640.24 g/mol )
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance and weigh paper
- Vortex mixer and/or sonicator

Procedure:

- Calculation: Determine the mass of **APG-2449** needed. To prepare 1 mL of a 10 mM stock solution:
  - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 640.24 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 6.40 \text{ mg.}$
- Weighing: Carefully weigh out 6.40 mg of **APG-2449** powder and place it into a sterile vial.
- Dissolution: Add 1 mL of anhydrous DMSO to the vial.
- Mixing: Cap the vial tightly and vortex thoroughly. If necessary, use a sonicator bath for 5-10 minutes to ensure complete dissolution. The solution should be clear.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store immediately at -80°C for long-term stability (up to 12 months) or -20°C for short-term use (up to 1 month).

## Protocol 2: Preparation of In Vitro Working Solutions

Materials:

- **APG-2449** stock solution (e.g., 10 mM in DMSO)
- Sterile cell culture medium appropriate for the cell line
- Sterile serological pipettes and pipette tips

Procedure:

- Thawing: Remove an aliquot of the **APG-2449** stock solution from the freezer and thaw it at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution into fresh, pre-warmed cell culture medium to achieve the desired final concentrations for your experiment (e.g., 0.5  $\mu$ M to 10  $\mu$ M).
- DMSO Control: Prepare a vehicle control using the same final concentration of DMSO as in the highest concentration of **APG-2449** tested. This is critical as DMSO can have effects on cell viability.
- Application: Add the final working solutions (or vehicle control) to your cell cultures and proceed with the experiment.
- Note: The final concentration of DMSO in the culture medium should ideally be kept below 0.5% to avoid solvent toxicity.

## Protocol 3: Preparation of an In Vivo Formulation (Oral Gavage)

This protocol provides an example formulation for oral administration in mouse models. The vehicle composition may need to be optimized for specific experimental requirements.

Materials:

- **APG-2449** powder
- Sterile DMSO
- Sterile PEG300

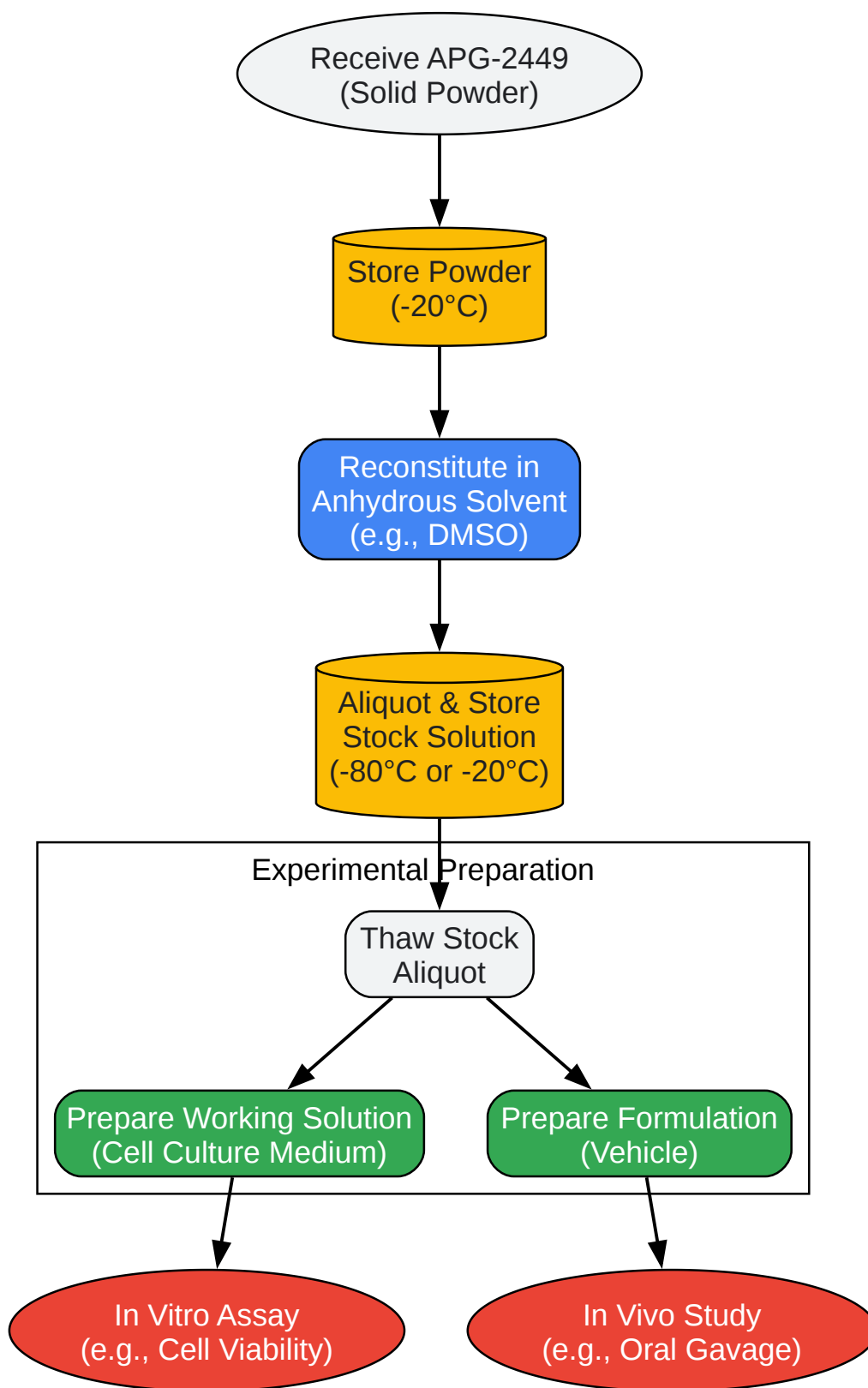
- Sterile Tween-80
- Sterile Saline (0.9% NaCl)
- Sterile tubes and syringes

Procedure (for a 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline vehicle):

- Stock Preparation: Prepare a concentrated stock of **APG-2449** in DMSO (e.g., 25 mg/mL).
- Vehicle Preparation: To prepare 1 mL of the final formulation at a concentration of 2.5 mg/mL, follow these steps sequentially:
  - a. Add 400 µL of PEG300 to a sterile tube.
  - b. Add 100 µL of the 25 mg/mL **APG-2449** DMSO stock to the PEG300 and mix thoroughly until the solution is clear.
  - c. Add 50 µL of Tween-80 and mix again until clear.
  - d. Add 450 µL of sterile saline to reach the final volume of 1 mL. Mix thoroughly.
- Administration: The final solution should be a clear solution with a concentration of 2.5 mg/mL **APG-2449**. Use immediately after preparation.

## General Laboratory Workflow

The following diagram illustrates a typical workflow for handling **APG-2449**, from receiving the compound to its final experimental application.



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Caption: Recommended workflow for handling **APG-2449** from storage to experimental use.



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